SNAP 94847 Hydrochloride Technical Support Center

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Compound of Interest	
Compound Name:	*SNAP 94847 hydrochloride*
CAS No.:	*1781934-47-1; 487051-12-7*
Cat. No.:	*B2784360*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **SNAP 94847 hydrochloride**.

Troubleshooting Guides

Researchers may occasionally encounter challenges with the dissolution of **SNAP 94847 hydrochloride**. This guide offers solutions to common solubility issues.

Solubility Data Summary

The solubility of **SNAP 94847 hydrochloride** can vary depending on the solvent and conditions. The following table summarizes its solubility in common laboratory solvents.

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Solvent	Concentration	Method/Notes
DMSO	≥ 96 mg/mL (186.4 mM)[1]	Use of fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility[1]. Sonication may be required[2][3][4].
Ethanol	Soluble to 100 mM[5]	-
Water	< 0.1 mg/mL[2]	Considered insoluble; may require ultrasonication, warming, or heating to 60°C with limited success[2].
In Vivo Formulation 1	≥ 2.08 mg/mL (4.04 mM)[2]	10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline. Solvents should be added sequentially[2][3].
In Vivo Formulation 2	≥ 2.08 mg/mL (4.04 mM)[2]	10% DMSO >> 90% (20% SBE-β-CD in saline)[2].
In Vivo Formulation 3	≥ 2.08 mg/mL (4.04 mM)[2]	10% DMSO >> 90% corn oil[2].

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a step-by-step method for dissolving **SNAP 94847 hydrochloride** in DMSO.

Materials:

- **SNAP 94847 hydrochloride** powder
- Anhydrous DMSO
- Sterile, conical-bottom tube

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- Vortex mixer
- Water bath sonicator

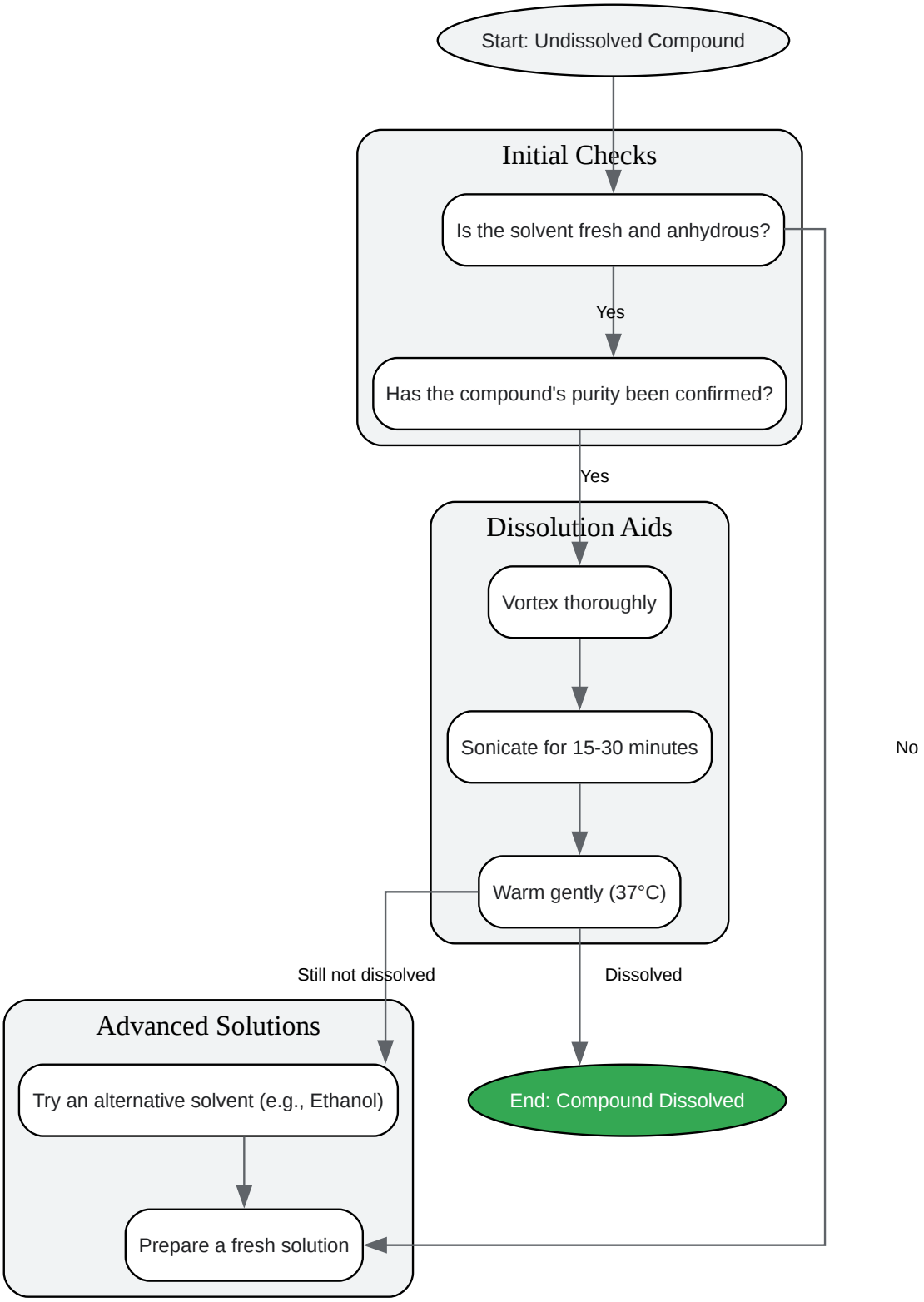
Procedure:

- Weigh the Compound: Accurately weigh the desired amount of **SNAP 94847 hydrochloride** powder and transfer it to a sterile conical-bottom tube.
- Add Solvent: Add the calculated volume of anhydrous DMSO to achieve a 10 mM concentration.
- Initial Mixing: Briefly vortex the solution to disperse the powder.
- Sonication: Place the tube in a water bath sonicator. Sonicate the solution for 10-15 minutes, or until the compound is fully dissolved. The solution should be clear and free of particulates.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability.

Troubleshooting Workflow for Solubility Issues

If you encounter issues with dissolving **SNAP 94847 hydrochloride**, follow this troubleshooting workflow.

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A flowchart for troubleshooting **SNAP 94847 hydrochloride** solubility issues.

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Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **SNAP 94847 hydrochloride**?

A1: DMSO is the most commonly recommended solvent for preparing high-concentration stock solutions of **SNAP 94847 hydrochloride**, with solubility reported up to 250 mg/mL (485.41 mM) with the aid of sonication[2][4]. Ethanol is also a viable option, with solubility up to 100 mM[5].

Q2: I've observed precipitation after diluting my DMSO stock solution in an aqueous buffer. How can I prevent this?

A2: **SNAP 94847 hydrochloride** has very low solubility in water (< 0.1 mg/mL)[2]. When diluting a DMSO stock solution into an aqueous buffer, it is crucial to do so gradually while vortexing to minimize precipitation. The final concentration of DMSO in your aqueous solution should be kept as low as possible. For in vivo studies, consider using a co-solvent system such as those listed in the solubility table to improve aqueous compatibility[2][3].

Q3: Is it necessary to heat the solution to dissolve **SNAP 94847 hydrochloride**?

A3: While sonication is often sufficient to dissolve **SNAP 94847 hydrochloride** in DMSO, gentle warming (e.g., to 37°C) can be used as an additional aid if dissolution is slow. For aqueous solutions, warming to 60°C has been noted, but the compound remains largely insoluble[2].

Q4: How should I store my **SNAP 94847 hydrochloride** stock solution?

A4: For long-term storage, stock solutions of **SNAP 94847 hydrochloride** in DMSO should be stored at -80°C for up to a year, or at -20°C for up to one month[2]. The powder form should be stored desiccated at room temperature[5] or at 4°C, sealed and away from moisture[2].

Q5: What is the biological activity of **SNAP 94847 hydrochloride**?

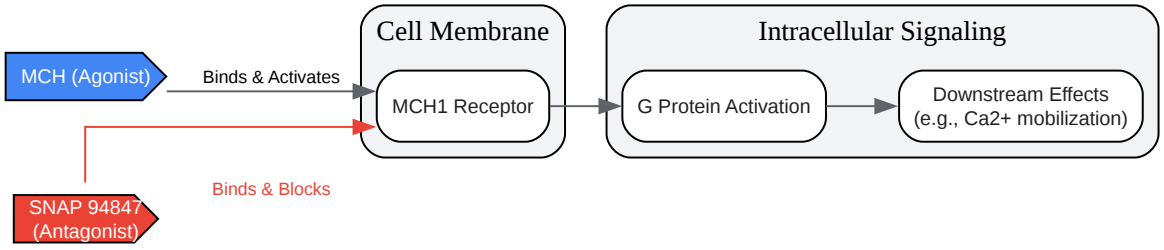
A5: **SNAP 94847 hydrochloride** is a potent and selective antagonist of the melanin-concentrating hormone receptor 1 (MCH1), with a Ki of 2.2 nM and a KD of 530 pM[2][5]. It exhibits high selectivity over other receptors like α1A and D2[5]. In vivo, it has been shown to

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increase neurogenesis, decrease food-reinforced operant responding, and exhibit anxiolytic activity[5].

Signaling Pathway Overview

SNAP 94847 hydrochloride acts as an antagonist at the MCH1 receptor, a G protein-coupled receptor (GPCR). The following diagram illustrates its mechanism of action.



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Mechanism of action of **SNAP 94847 hydrochloride** at the MCH1 receptor.

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